

Technical Guide: Physicochemical Properties of 2-(4-Benzyloxyphenyl)ethanol

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Compound of Interest

Compound Name: 2-(4-Benzyloxyphenyl)ethanol

Cat. No.: B024225

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting and boiling points of **2-(4-Benzyloxyphenyl)ethanol** (CAS 61439-59-6), a key intermediate in pharmaceutical synthesis. This document outlines its physical properties, standardized experimental protocols for their determination, and a logical workflow for physicochemical characterization.

Core Physicochemical Data

The melting and boiling points are critical parameters for the identification, purification, and handling of **2-(4-Benzyloxyphenyl)ethanol**. The experimentally determined values are summarized below.

Property	Value	Conditions
Melting Point	83.0 - 90.0 °C ^{[1][2]}	Clear melt
	87 - 88 °C	
Boiling Point	379.1 °C	at 760 mmHg

Experimental Protocols

Accurate determination of melting and boiling points is fundamental for verifying the purity and identity of a compound. The following are detailed methodologies for these measurements.

Melting Point Determination (Capillary Method)

The capillary method is a standard and widely accepted technique for determining the melting point of a solid crystalline substance.^{[1][3]}

Principle: A small, finely powdered sample is heated at a controlled rate. The temperatures at which the substance begins to liquefy (initial melting point) and completely turns to liquid (final melting point) are recorded as the melting range. A narrow melting range is indicative of a pure compound.^[4]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Glass capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the **2-(4-Benzyloxyphenyl)ethanol** sample is completely dry and finely powdered. If necessary, grind the crystals using a mortar and pestle to achieve a uniform, fine powder.^[1]
- **Capillary Loading:** Gently tap the open end of a capillary tube into the powdered sample until a small amount of the compound enters the tube. Invert the tube and tap the sealed end on a hard surface to pack the sample tightly into the bottom. The packed sample height should be approximately 2-3 mm.
- **Initial Rapid Determination:** Place the loaded capillary into the heating block of the melting point apparatus. Heat the sample rapidly to get an approximate melting temperature. This initial measurement helps in setting the parameters for a more accurate determination.^[4]
- **Accurate Determination:** Allow the apparatus to cool to at least 10-15 °C below the approximate melting point. Insert a new capillary with the sample.

- **Heating:** Begin heating at a slow, controlled rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation and Recording:** Observe the sample through the magnifying eyepiece. Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting range is reported as T1 - T2.
- **Replicate Measurements:** For accuracy, perform at least two more careful determinations. The results should be consistent.

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient and efficient technique for determining the boiling point of a liquid using a small sample size.^[5]

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^{[6][7]} In this method, a small sample is heated, and the boiling point is identified as the temperature at which a continuous stream of bubbles ceases and the liquid is drawn back into an inverted capillary tube.

Apparatus:

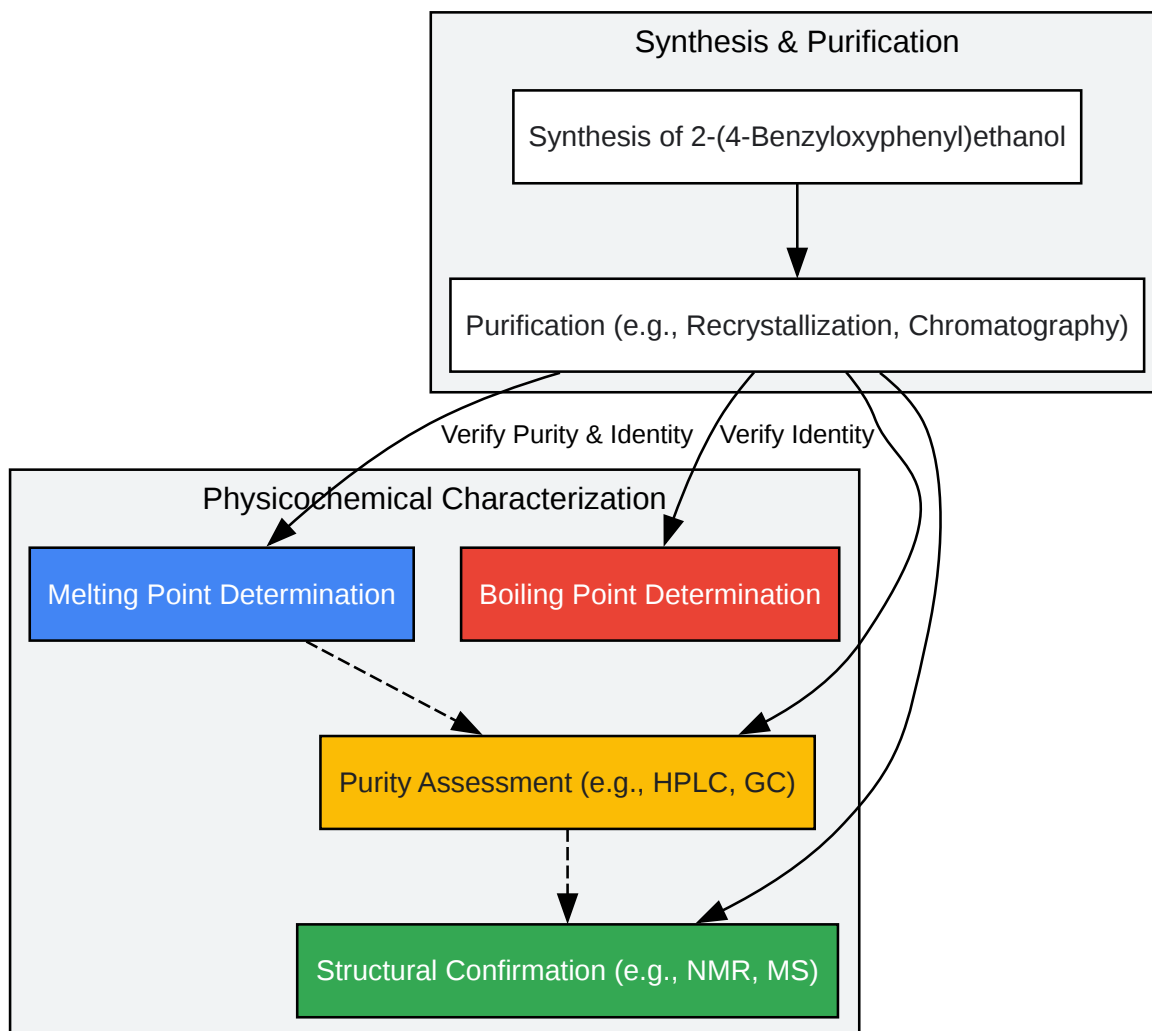
- Thiele tube
- Thermometer
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil)
- Bunsen burner or heating mantle
- Rubber band or wire for attachment

Procedure:

- **Sample Preparation:** Add a few milliliters of **2-(4-Benzoyloxyphenyl)ethanol** to the small test tube.
- **Capillary Insertion:** Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.^[6]
- **Assembly:** Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.^[6]
- **Heating:** Suspend the assembly in a Thiele tube containing heating oil, making sure the sample is fully immersed but the open end of the test tube is above the oil level.
- **Observation:** Gently heat the side arm of the Thiele tube.^[6] As the temperature rises, air trapped in the capillary will bubble out. As the boiling point is approached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.^[5]
- **Recording the Boiling Point:** Remove the heat source once a steady stream of bubbles is observed. As the apparatus cools, the bubbling will slow down and stop. The temperature at which the liquid is drawn back into the capillary tube is the boiling point of the sample.^{[5][6]}
- **Pressure Correction:** Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent. The observed boiling point can be corrected to standard pressure (760 mmHg) if necessary.

Workflow and Characterization

The determination of physicochemical properties is a crucial step in the overall characterization of a synthesized chemical compound. The following diagram illustrates a logical workflow for this process.



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Caption: Logical workflow for the synthesis and physicochemical characterization of a chemical compound.

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